

4-Bromo-2,5-dichlorophenol chemical properties

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Compound of Interest

Compound Name: 4-Bromo-2,5-dichlorophenol

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An In-depth Technical Guide to 4-Bromo-2,5-dichlorophenol

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and safety information for **4-Bromo-2,5-dichlorophenol**, tailored for researchers, scientists, and professionals in drug development.

Overview

4-Bromo-2,5-dichlorophenol is a halogenated phenolic compound with the chemical formula $C_6H_3BrCl_2O$.^[1] It is a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals.^{[1][2]} This document summarizes its key chemical properties, provides detailed experimental protocols for its synthesis, and outlines its primary applications and safety considerations.

Key Identifiers:

- IUPAC Name: **4-bromo-2,5-dichlorophenol**^[3]
- CAS Number: 1940-42-7^{[1][4][5]}
- Molecular Formula: $C_6H_3BrCl_2O$ ^{[1][4][5]}

Chemical and Physical Properties

4-Bromo-2,5-dichlorophenol typically appears as a white to off-white crystalline powder with a slight phenolic odor.^[1] It is sparingly soluble in water but soluble in methanol.^{[1][4]} A

summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Weight	241.897 g/mol	[5][6]
Melting Point	73 °C	[4][5]
Boiling Point	271.9 ± 35.0 °C at 760 mmHg	[5]
Density	1.9 ± 0.1 g/cm ³	[5]
pKa	6.98 ± 0.23 (Predicted)	[1][4]
Flash Point	118.2 °C	[4][5]
LogP	3.75	[5]
Appearance	White to off-white crystalline powder	[1]

Spectroscopic Data

Spectroscopic data for **4-Bromo-2,5-dichlorophenol**, including ¹H NMR, ¹³C NMR, and Mass Spectrometry (MS), are available through various chemical databases.[1][6][7] This information is crucial for structure confirmation and purity analysis.

Synthesis and Experimental Protocols

4-Bromo-2,5-dichlorophenol is synthesized via the bromination of 2,5-dichlorophenol.[1][2]

The following protocol is based on a patented process designed to achieve high purity and yield.[2][8]

Experimental Protocol: Bromination of 2,5-Dichlorophenol

Objective: To synthesize **4-Bromo-2,5-dichlorophenol** with high purity, minimizing the formation of the 6-bromo isomer.[2][8]

Materials:

- 2,5-Dichlorophenol (0.5 mole, 81.5 g)[2]
- Chlorobenzene (120 g)[2]
- Triethylamine hydrochloride (0.03 mole, 4.1 g)[2]
- Bromine (0.5 mole, 80.0 g)[2]

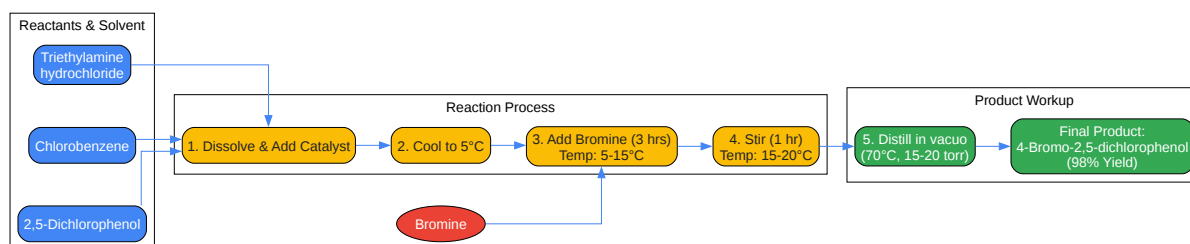
Procedure:

- Dissolve 81.5 g (0.5 mole) of 2,5-dichlorophenol in 120 g of chlorobenzene in a suitable reactor.[2]
- Add 4.1 g (0.03 mole) of triethylamine hydrochloride to the mixture.[2]
- Cool the reaction mixture to 5°C.[2]
- Over a period of 3 hours, add 80.0 g (0.5 mole) of bromine to the mixture.[2]
- During the first hour of bromine addition, maintain the reaction temperature between 5°C and 8°C.[2][8]
- Allow the temperature to rise to approximately 15°C by the end of the bromine addition. An evolution of hydrogen bromide gas will be observed.[2][8]
- After the complete addition of bromine, stir the reaction mixture for 1 hour at 15°C to 20°C.[2][8]
- Remove the solvent (chlorobenzene) by distillation in vacuo at 70°C and 15-20 torr.[2][8]

Results:

- This process yields approximately 126.0 g of product.[2][8]
- The product contains about 94% by weight of **4-Bromo-2,5-dichlorophenol**, corresponding to a 98% theoretical yield.[2][8]

- The formation of the undesired 6-bromo-2,5-dichlorophenol isomer is significantly reduced to 0.5-1% by weight.[2]



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Caption: Synthesis workflow for **4-Bromo-2,5-dichlorophenol**.

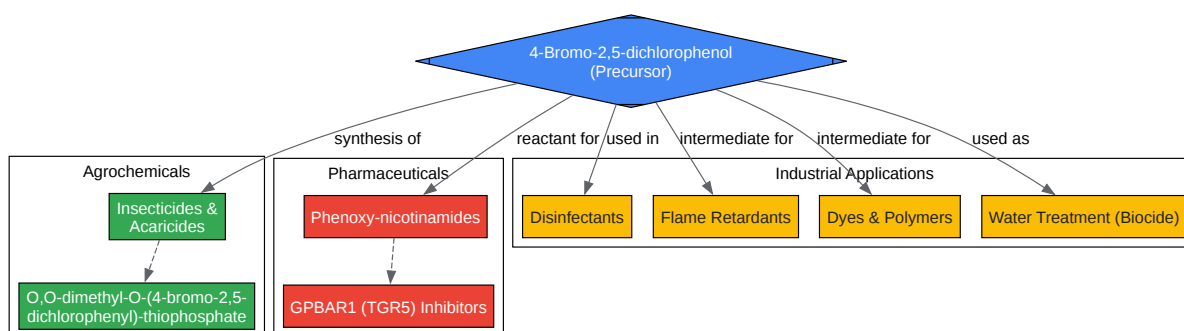
Applications and Reactivity

4-Bromo-2,5-dichlorophenol serves as a crucial building block and intermediate in various chemical syntheses.[1]

- Agrochemicals:** It is a key precursor for producing insecticidal and acaricidal active substances, such as O,O-dimethyl-O-(4-bromo-2,5-dichlorophenyl)-thiophosphoric acid ester.[2]
- Pharmaceuticals:** The compound is used as a reactant in the preparation of phenoxy-nicotinamides, which have shown inhibitory activity against the bile acid receptor GPBAR1 (TGR5).[4][9]
- Antimicrobial Agent:** It exhibits antimicrobial properties, making it useful in the formulation of disinfectants, preservatives, and as a biocide in water treatment to inhibit the growth of

bacteria and fungi.[1]

- Industrial Chemicals: It is also employed as an intermediate in the production of dyes, flame retardants, and polymer additives.[1]



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Caption: Key applications of **4-Bromo-2,5-dichlorophenol**.

Safety and Handling

4-Bromo-2,5-dichlorophenol is classified as hazardous. It is harmful if swallowed, causes skin irritation, and causes serious eye irritation.[3][10]

GHS Hazard Statements:

- H302: Harmful if swallowed[3]
- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[3]

Precautionary Measures:

- Standard laboratory personal protective equipment (PPE), including gloves and safety glasses, should be worn.[10]
- Handle in a well-ventilated area to avoid inhalation.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- In case of contact, rinse the affected area thoroughly with water.[11]
- Store in a cool, dry place.[1] When heated to decomposition, it may emit toxic vapors of bromide and chloride.[1]

Conclusion

4-Bromo-2,5-dichlorophenol is a versatile chemical intermediate with significant applications in the agrochemical, pharmaceutical, and industrial sectors. Its synthesis is well-established, allowing for high-yield production. Proper understanding of its chemical properties and adherence to safety protocols are essential for its effective and safe utilization in research and development.

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References

- 1. Page loading... [guidechem.com]
- 2. GB2044246A - Process for producing 4-bromo- 2,5-dichlorophenol - Google Patents [patents.google.com]
- 3. 4-Bromo-2,5-dichlorophenol | C₆H₃BrCl₂O | CID 16022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]

- 5. 2,5-dichloro-4-bromophenol | CAS#:1940-42-7 | Chemsrsc [chemsrc.com]
- 6. Phenol, 4-bromo-2,5-dichloro- [webbook.nist.gov]
- 7. 4-Bromo-2,5-dichlorophenol(1940-42-7) 1H NMR [m.chemicalbook.com]
- 8. US4223166A - Process for producing 4-bromo-2-chlorophenols - Google Patents [patents.google.com]
- 9. 4-Bromo-2,5-dichlorophenol | 1940-42-7 [chemicalbook.com]
- 10. 4-Bromo-2,5-dichlorophenol | 1940-42-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 11. 4-Bromo-2,5-dichlorophenol - Safety Data Sheet [chemicalbook.com]
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